

(R)-1-Methyl-3-aminomethyl-piperidine dihydrochloride handling and storage guidelines

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Compound of Interest

Compound Name: (R)-1-Methyl-3-aminomethyl-piperidine dihydrochloride

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Technical Support Center: (R)-1-Methyl-3-aminomethyl-piperidine dihydrochloride

As a Senior Application Scientist, this guide provides researchers, scientists, and drug development professionals with essential technical information, troubleshooting advice, and best practices for the handling and storage of **(R)-1-Methyl-3-aminomethyl-piperidine dihydrochloride**. Our goal is to ensure the integrity of your experiments and the safety of your laboratory personnel by explaining the causality behind each procedural recommendation.

Section 1: Compound Profile & Key Data

(R)-1-Methyl-3-aminomethyl-piperidine dihydrochloride is a chiral piperidine derivative. As a dihydrochloride salt, its physical properties are dominated by its ionic character, making it a solid that is typically soluble in polar solvents. The data below is compiled for the closely related analogue, 3-Amino-1-methyl piperidine dihydrochloride, and should be considered representative.

Property	Value	Source
Chemical Formula	C ₆ H ₁₄ N ₂ ·2HCl	[1]
Molecular Weight	187.11 g/mol	[1]
Appearance	White to off-white crystalline powder or solid	[2]
Melting Point	190 to 195 °C (for (R)-3-Aminopiperidine dihydrochloride)	[2]
Solubility	Soluble in water; partially soluble in methanol and dichloromethane	[2]
Hygroscopicity	Hygroscopic in nature	[2]

Section 2: Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **(R)-1-Methyl-3-aminomethyl-piperidine dihydrochloride** and its analogues?

A1: Based on data for structurally similar compounds, this substance should be handled as a hazardous chemical. The primary hazards include:

- Acute Oral Toxicity: It is considered harmful if swallowed.[\[3\]](#)[\[4\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Serious Eye Damage: Poses a risk of serious eye damage.[\[2\]](#)[\[5\]](#)
- Respiratory Irritation: May cause respiratory tract irritation upon inhalation of dust.[\[2\]](#)[\[3\]](#)[\[5\]](#)

Always consult the specific Safety Data Sheet (SDS) provided by your supplier for the most accurate and complete hazard information.

Q2: What is the mandatory Personal Protective Equipment (PPE) when working with this compound?

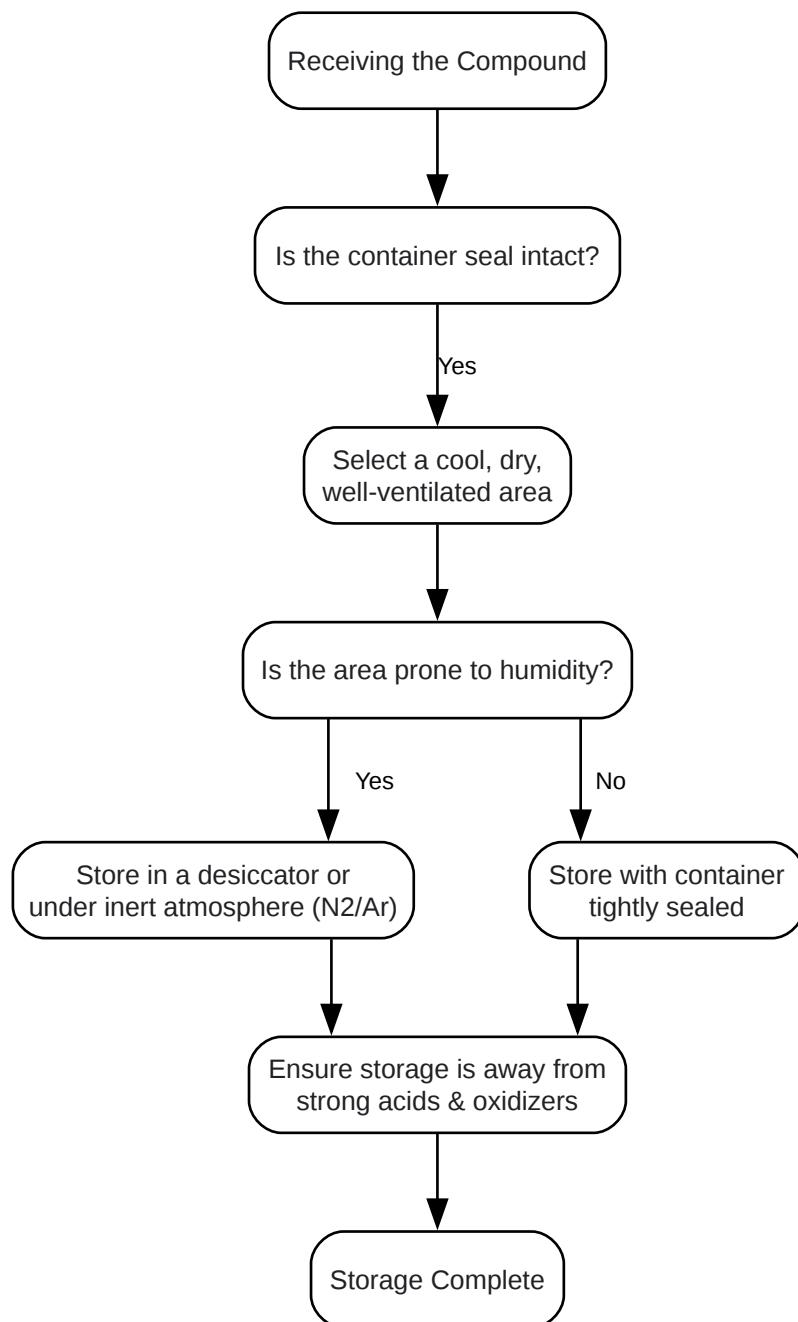
A2: A comprehensive safety approach is crucial. The mandatory PPE includes:

- Eye Protection: Wear tight-sealing safety goggles or a face shield.[3][6] Standard safety glasses are insufficient.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat is required. For larger quantities or when there is a risk of splashing, consider additional protective clothing.[3][6]
- Respiratory Protection: If engineering controls (like a fume hood) are inadequate or if you are handling large quantities that may generate dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter.[3][6]

Q3: What are the scientifically optimal storage conditions for this reagent to ensure its long-term stability?

A3: The stability of this reagent is directly linked to its storage environment. As a dihydrochloride salt of an amine, it is susceptible to moisture. Optimal storage involves several key factors:

- Container: Keep the container tightly sealed when not in use.[3][7][8]
- Atmosphere: Store in a dry, cool, and well-ventilated area.[3][7][8] Due to its hygroscopic nature, storing it under an inert atmosphere (e.g., argon or nitrogen) is a best practice to prevent water absorption.[2][3]
- Temperature: Store at ambient temperature or as recommended by the manufacturer.[9] Avoid areas with high humidity or temperature fluctuations.[2]
- Incompatibilities: Keep it segregated from strong oxidizing agents and strong acids.[2][3]



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Caption: Decision workflow for proper storage.

Q4: The documentation mentions the compound is "hygroscopic." What does this mean in a practical sense for my experiments?

A4: "Hygroscopic" means the compound readily attracts and absorbs moisture from the atmosphere.^[2] For your experiments, this has critical implications:

- Inaccurate Weighing: If the compound absorbs water, the mass you weigh will not be 100% active compound, leading to lower-than-expected molar concentrations in your solutions.
- Physical Changes: The powder may clump together or turn into a sticky syrup, making it difficult to handle and weigh accurately.
- Potential Degradation: While salts are generally stable, the presence of water can facilitate degradation pathways or affect reaction kinetics.

To mitigate this, always handle the compound in a controlled environment, such as a glove box with a dry atmosphere, or at minimum, weigh it quickly and immediately seal the container.

Q5: What solvents are recommended for dissolving **(R)-1-Methyl-3-aminomethyl-piperidine dihydrochloride?**

A5: As a dihydrochloride salt, its solubility is highest in polar protic solvents. Based on data for analogous compounds, it is soluble in water.^[2] It is also reported to be partially soluble in solvents like methanol and dichloromethane.^[2] Its solubility in non-polar aprotic solvents (e.g., hexane, toluene) is expected to be very low. Always perform a small-scale solubility test if you plan to use a solvent system not listed on the technical data sheet.

Section 3: Troubleshooting Guide

Q: My vial of white powder now contains a hard, yellowish clump. What happened and is it still usable?

A: This is a classic sign of moisture absorption by a hygroscopic compound. The clumping is due to water molecules being absorbed, and the color change could indicate minor degradation or the presence of an impurity that is more visible in the hydrated form.

- Causality: The container was likely left open to the atmosphere, stored in a humid environment, or experienced temperature cycling that caused condensation inside the vial.
- Solution: While the material may still contain the active compound, its purity and effective concentration are now unknown. Using it is not recommended for quantitative or sensitive applications as it will lead to reproducibility issues. For critical experiments, a new, unopened vial should be used.

Q: I am attempting a reaction in acetonitrile, but the compound won't dissolve. How can I proceed?

A: This is an expected outcome. As a salt, its solubility in moderately polar aprotic solvents like acetonitrile is limited.

- **Causality:** The ionic lattice of the dihydrochloride salt requires a solvent with high polarity and hydrogen-bonding capability (like water or methanol) to effectively solvate the ions.
- **Troubleshooting Steps:**
 - **Change Solvents:** If your reaction chemistry allows, switch to a more polar solvent like methanol or even water.
 - **Use a Co-solvent:** Add a small amount of a polar protic solvent (e.g., methanol) to your acetonitrile to aid dissolution. Be sure this co-solvent will not interfere with your reaction.
 - **Convert to Free Base:** If the reaction requires the neutral amine, you can perform a liquid-liquid extraction. Dissolve the salt in water, basify the solution with a suitable base (e.g., NaOH, Na₂CO₃) to a pH >10, and then extract the neutral free base into an organic solvent like dichloromethane or ethyl acetate. Dry the organic layer and use the resulting solution directly or after solvent evaporation. This should only be done if you are certain the free base is what is needed for the subsequent step.

Q: My experiments are showing inconsistent yields, and I suspect the reagent. How can I validate its integrity?

A: Inconsistent results often trace back to reagent quality.

- **Causality:** The most likely cause is moisture absorption, leading to inaccurate concentrations as discussed in the FAQs. Improper storage could also lead to gradual degradation.
- **Validation Protocol:**
 - **Visual Inspection:** Check for the physical changes mentioned above (clumping, discoloration).

- Use a New Lot: The most straightforward test is to repeat the experiment with a new, unopened vial of the reagent. If the results become consistent, your original vial was compromised.
- Analytical Characterization: For definitive proof, you can analyze the suspect material using techniques like ^1H NMR to check for structural integrity and the presence of water or other impurities, or use Karl Fischer titration to quantify the water content.

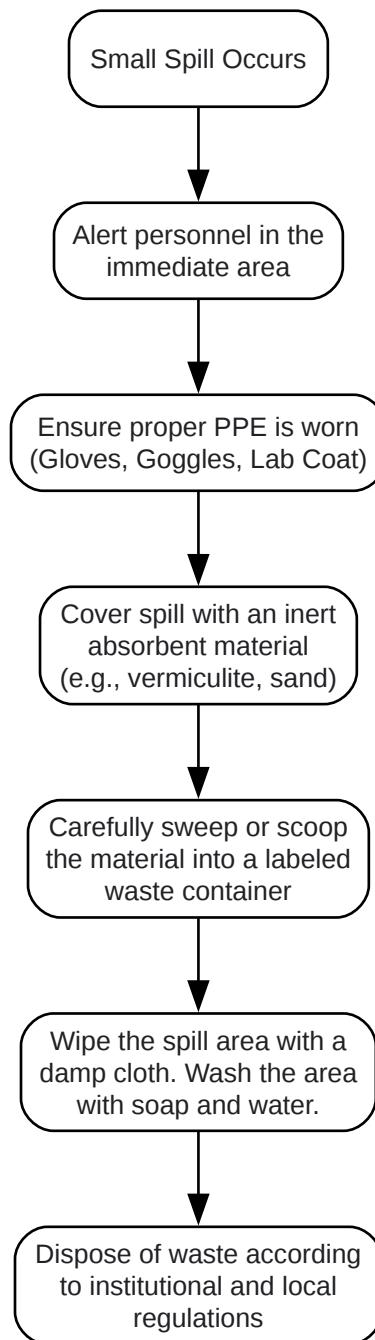
Section 4: Standard Operating Procedures

Protocol: Preparation of a 100 mM Aqueous Stock Solution

- Pre-Experiment Checklist:
 - Ensure the reagent is a free-flowing powder. If clumped, do not use for quantitative applications.
 - Place a bottle of high-purity water (e.g., Milli-Q®), a volumetric flask, and other necessary equipment inside a balance enclosure to equilibrate to the ambient temperature.
- Weighing the Compound:
 - Tare a clean, dry weighing vessel on an analytical balance.
 - Quickly weigh the target mass of **(R)-1-Methyl-3-aminomethyl-piperidine dihydrochloride** (MW: 187.11 g/mol). For 10 mL of a 100 mM solution, the target mass is 18.71 mg.
 - Record the exact mass. Immediately and tightly seal the reagent bottle.
- Dissolution:
 - Carefully transfer the weighed powder to a 10 mL Class A volumetric flask.
 - Add approximately 7 mL of high-purity water to the flask.

- Gently swirl the flask until the solid is completely dissolved. A brief sonication can be used to expedite dissolution if necessary.
- Final Volume Adjustment:
 - Once dissolved and at room temperature, carefully add water to the flask until the bottom of the meniscus touches the calibration mark.
 - Cap the flask and invert it 10-15 times to ensure the solution is homogeneous.
- Storage:
 - Transfer the solution to a clearly labeled, sealed container.
 - For short-term storage (1-2 weeks), refrigeration at 2-8°C is recommended. For longer-term storage, aliquot and freeze at -20°C or below. Avoid repeated freeze-thaw cycles.

Protocol: Handling a Small Spill (<1 gram)



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Caption: Workflow for handling a small laboratory spill.

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